

AL 8697 for Basic Immunology Research: A Technical Guide

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Compound of Interest

Compound Name: AL 8697

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This in-depth technical guide provides a comprehensive overview of **AL 8697**, a potent and selective inhibitor of p38 α mitogen-activated protein kinase (MAPK), for its application in basic immunology research. This document details its mechanism of action, presents key quantitative data, and provides detailed experimental protocols for its use in relevant preclinical models.

Introduction to AL 8697

AL 8697 is a specific and orally active small molecule inhibitor of p38 α MAPK, a key enzyme in the signaling cascade that regulates cellular responses to inflammatory cytokines and stress.^[1] With high selectivity for the α -isoform of p38 MAPK, **AL 8697** serves as a valuable tool for dissecting the role of this pathway in various immunological processes. Its anti-inflammatory activity has been demonstrated in preclinical models of arthritis, highlighting its potential for investigating the therapeutic modulation of inflammatory responses.^{[1][2]}

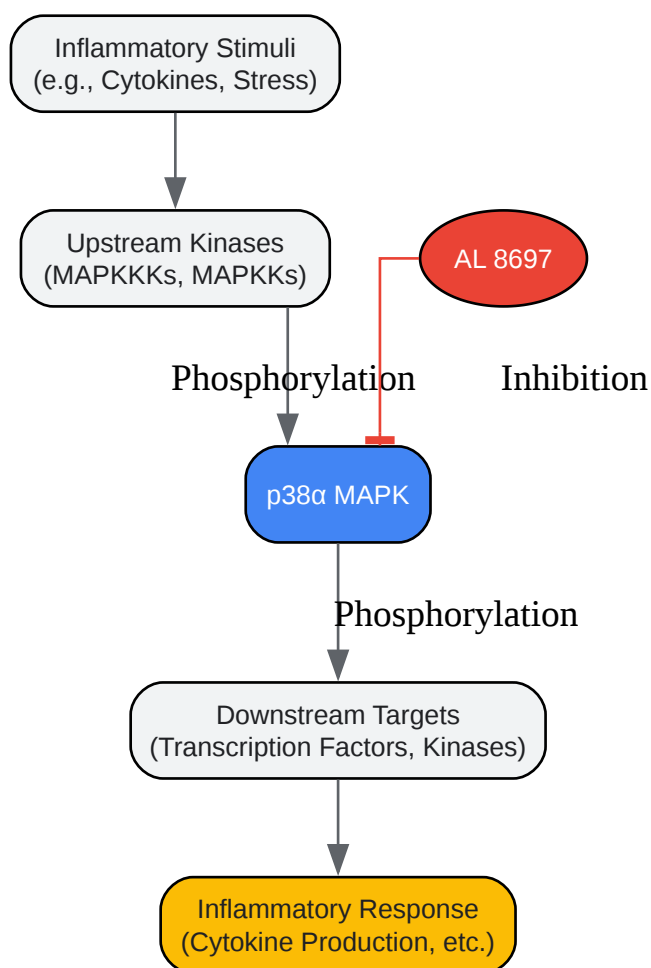
Mechanism of Action: Inhibition of the p38 α MAPK Signaling Pathway

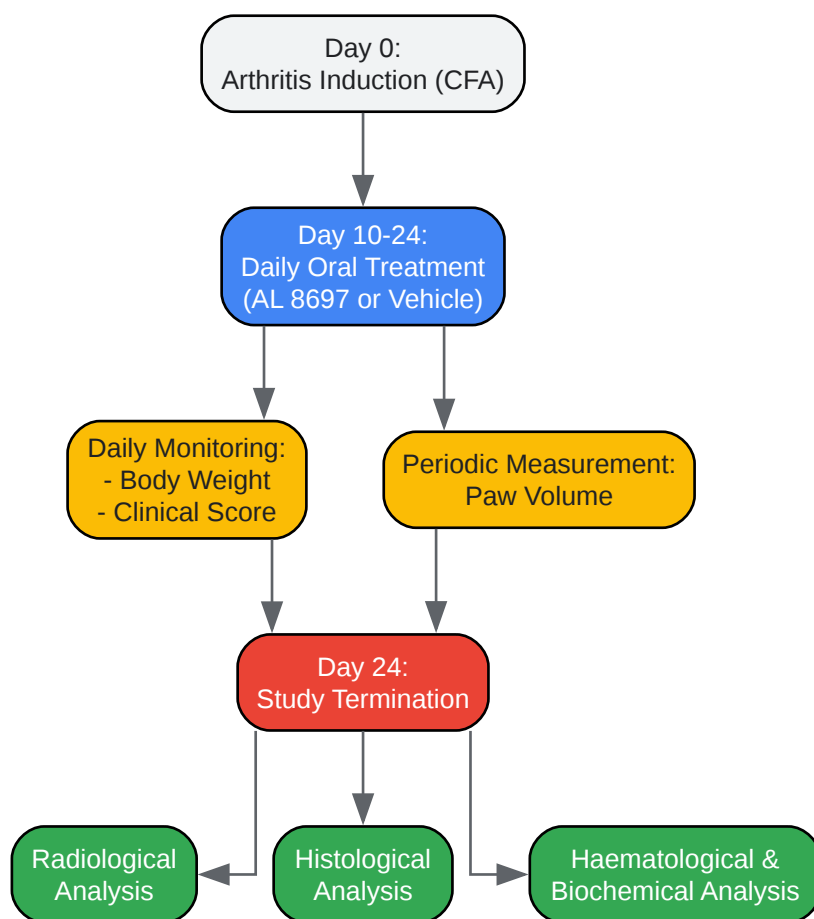
The p38 MAPK signaling pathway is a crucial mediator of the inflammatory response. Extracellular stimuli, such as pro-inflammatory cytokines (e.g., TNF- α , IL-1 β) and cellular stress, activate a cascade of upstream kinases that ultimately lead to the phosphorylation and activation of p38 MAPK. Activated p38 MAPK, in turn, phosphorylates a variety of downstream

substrates, including other kinases and transcription factors. This leads to the regulation of gene expression and the production of inflammatory mediators.

AL 8697 exerts its effects by binding to the ATP-binding pocket of p38 α MAPK, thereby preventing its phosphorylation and activation. This blockade of p38 α MAPK activity leads to the downstream suppression of inflammatory cytokine production and other cellular processes involved in the inflammatory cascade.

Signaling Pathway Diagram





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References

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- 2. Profiling of dihydroorotate dehydrogenase, p38 and JAK inhibitors in the rat adjuvant-induced arthritis model: a translational study - PubMed [pubmed.ncbi.nlm.nih.gov]
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